

## Personal protective equipment for handling Undecane-d24

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# Essential Safety and Handling Guide for Undecaneda d24

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **Undecane-d24** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures.

## **Physical and Chemical Properties**

**Undecane-d24** is a deuterated form of undecane, appearing as a colorless liquid.[1] It is insoluble in water and less dense than water.[1]





Property	Value
Molecular Formula	C11D24
Molecular Weight	180.46 g/mol [2][3]
Physical State	Liquid[1][3]
Appearance	Colorless liquid[1]
Odor	Gasoline-like[4]
Boiling Point	196 °C (for undecane)[4]
Melting Point	-26 °C (for undecane)[4]
Flash Point	60 °C (140 °F) - closed cup[3]
Density	0.740 g/mL at 20 °C (for undecane)[4]
Vapor Pressure	1.4 hPa at 20 °C (for undecane)
Solubility in Water	Insoluble

## **Hazard Identification and Safety Precautions**

Undecane-d24 is classified as a flammable liquid and presents an aspiration hazard.[2][3]



Hazard	GHS Classification	Precautionary Statement
Flammability	Flammable Liquid Category 3[2]	H226: Flammable liquid and vapor.[2] Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5][6]
Aspiration Hazard	Aspiration Hazard Category 1[2]	H304: May be fatal if swallowed and enters airways.  [2][7] IF SWALLOWED: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting.[7]
Skin Contact	EUH066: Repeated exposure may cause skin dryness or cracking.[3][8]	

## **Personal Protective Equipment (PPE)**

The following personal protective equipment is essential for the safe handling of **Undecane-d24**.

PPE Type	Specification
Eye Protection	Safety glasses with side-shields, safety goggles, or a face visor.[9]
Hand Protection	Chemical-resistant gloves such as butyl rubber, Viton, or fluorine rubber.[9] Gloves should be inspected for leaks before use.[10]
Skin and Body	Flame-retardant protective clothing and footwear protecting against chemicals.[5]
Respiratory	Use in a well-ventilated area. If ventilation is inadequate, wear a NIOSH-approved respirator. [5][10]

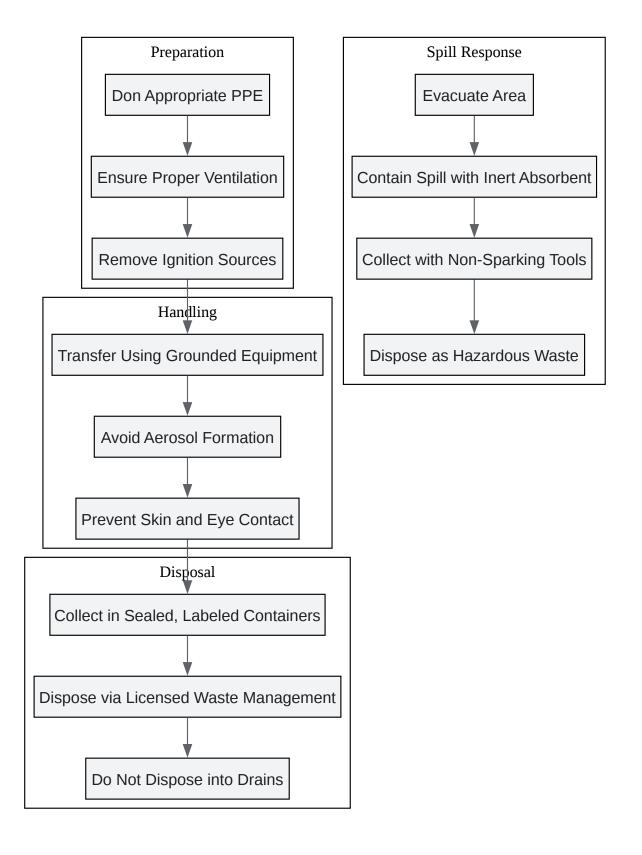


## **Operational and Disposal Plans**

Follow these step-by-step procedures for the safe handling and disposal of **Undecane-d24**.

**Experimental Workflow for Handling Undecane-d24** 





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